

Unveiling Cannabigerol Monomethyl Ether: A Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *Cannabigerol monomethyl ether*

Cat. No.: *B13385488*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cannabigerol monomethyl ether (CBGM), a naturally occurring phytocannabinoid, represents one of the many compounds found within the complex chemical makeup of *Cannabis sativa* L. First identified in the late 1960s, CBGM is a methyl ether derivative of cannabigerol (CBG), the non-acidic "mother cannabinoid" from which many other cannabinoids are biosynthesized. While research has largely focused on major cannabinoids like THC and CBD, minor cannabinoids such as CBGM are gaining increasing interest for their potential therapeutic applications. This technical guide provides an in-depth overview of the discovery, isolation, and characterization of **Cannabigerol monomethyl ether**, tailored for researchers, scientists, and professionals in drug development.

Discovery and Initial Isolation

Cannabigerol monomethyl ether was first discovered and isolated in 1968 by a team of scientists at Kyushu University in Japan.^[1] The researchers, Yamauchi, Shoyama, Matsuo, and Nishioka, successfully isolated the compound from the Japanese hemp strain known as 'Minamioshihara No. 1'. Their seminal work also demonstrated the synthesis of CBGM through the methylation of cannabigerol, confirming its chemical structure.^[1]

Two years later, in 1970, Shoyama, Yamauchi, and Nishioka further elaborated on the cannabinoid profile of this domestic cannabis strain, isolating the acidic precursor of CBGM, cannabigerolic acid monomethyl ether (CBGAM), using column chromatography.[2]

Physicochemical Properties

A clear understanding of the physicochemical properties of CBGM and its acidic precursor is fundamental for the development of isolation and analytical methods. The key properties are summarized in the table below.

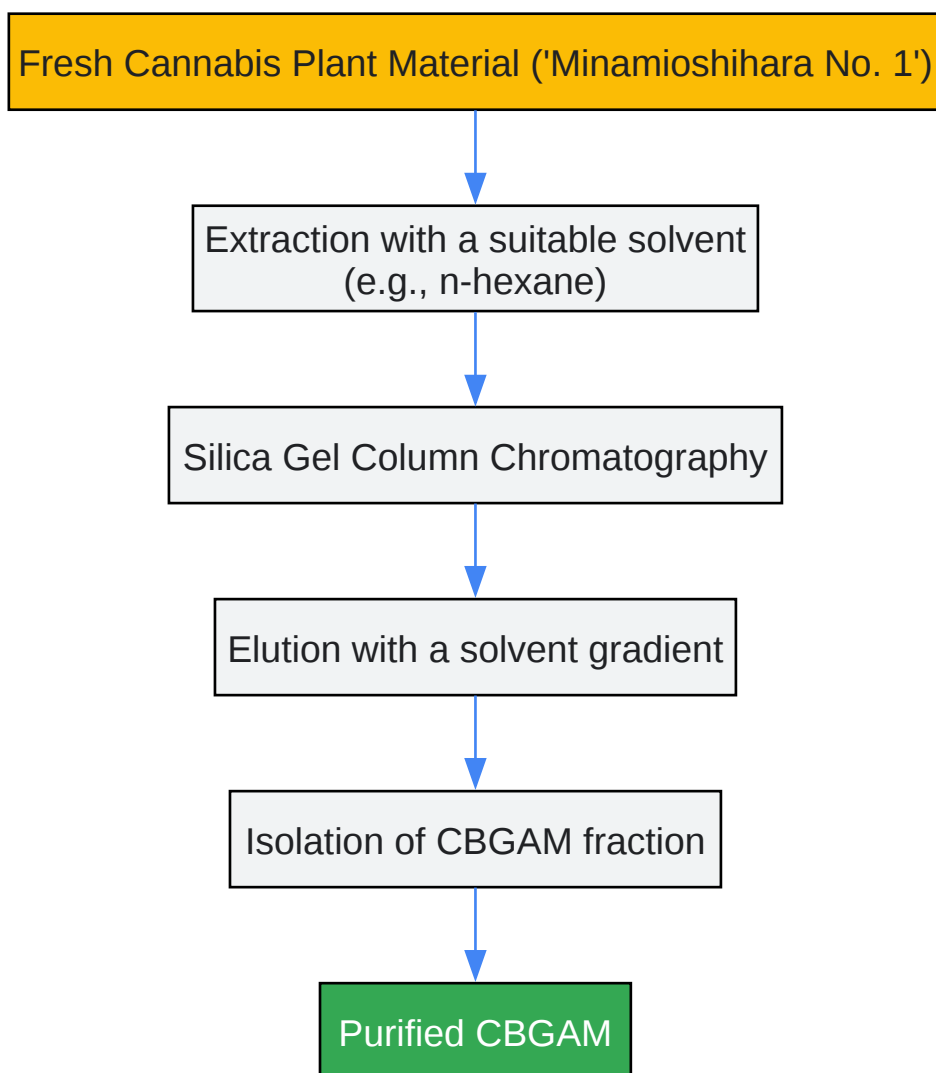
Property	Cannabigerol Monomethyl Ether (CBGM)	Cannabigerolic Acid Monomethyl Ether (CBGAM)
Molecular Formula	$C_{22}H_{34}O_2$	$C_{23}H_{34}O_4$
Molecular Weight	330.5 g/mol	374.5 g/mol
CAS Number	29106-17-0	29624-08-6

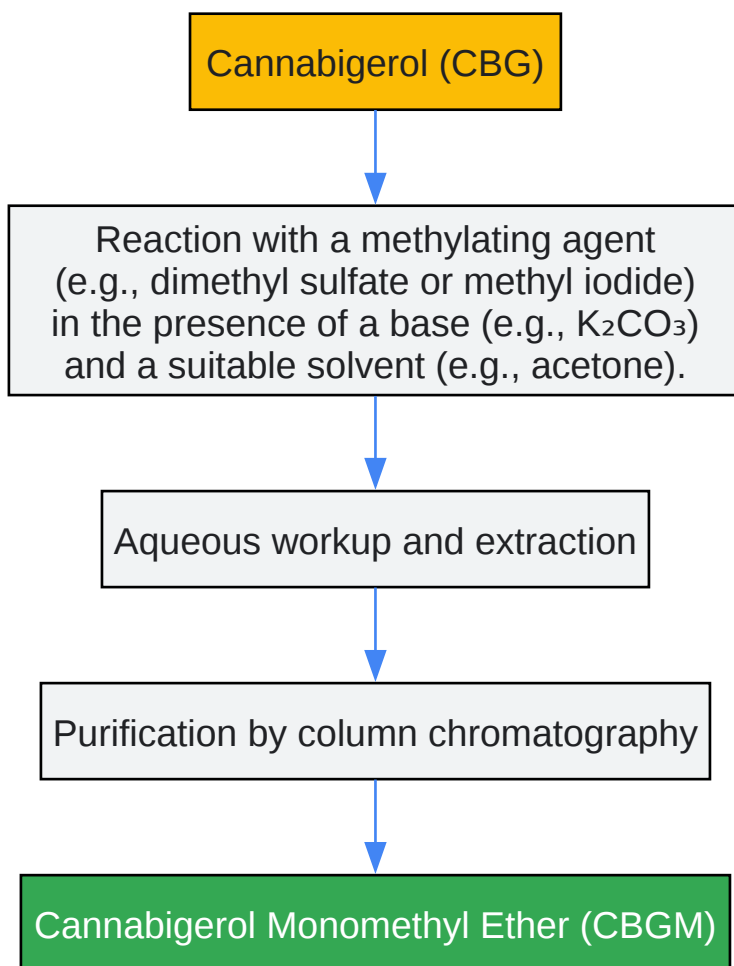
Experimental Protocols

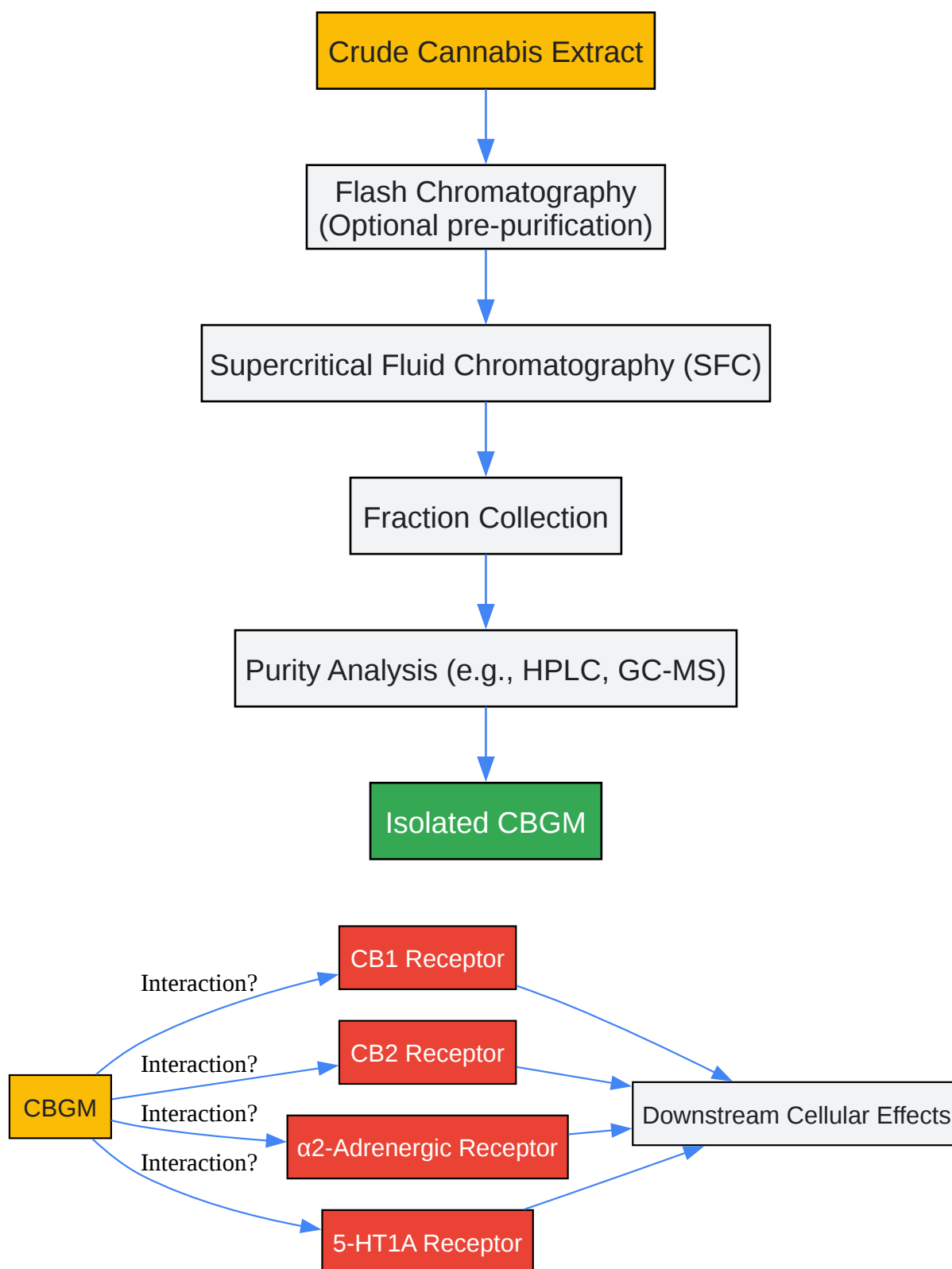
Original Isolation of Cannabigerolic Acid Monomethyl Ether (CBGAM)

The initial isolation of CBGAM from the fresh, domestic strain of Cannabis was achieved through a straightforward column chromatographic technique as described by Shoyama et al. in 1970.[2] While the full, detailed protocol from the original publication is not readily available in modern databases, the general steps involved are outlined below.

Workflow for the Original Isolation of CBGAM







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References

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- 2. Cannabis. V. Cannabigerolic Acid Monomethyl Ether and Cannabinolic Acid [jstage.jst.go.jp]
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